

Methamphetamine D14 Hydrochloride chemical structure

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Compound of Interest

Compound Name: *Methamphetamine D14 Hydrochloride*
CAS No.: *2714414-13-6*
Cat. No.: *B12356571*

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Structural and Analytical Dynamics of Methamphetamine-D14 Hydrochloride in High-Resolution Mass Spectrometry A Technical Whitepaper for Clinical Pharmacokinetics and Forensic Toxicology

Executive Summary

In the realm of forensic toxicology and clinical pharmacokinetics, the precise quantification of methamphetamine—a potent phenethylamine psychostimulant—requires rigorous analytical frameworks to eliminate matrix effects and ionization variances. As a Senior Application Scientist, I advocate for Isotope Dilution Mass Spectrometry (IDMS) as the gold standard. While partially deuterated internal standards (e.g., D5, D8) are common, Methamphetamine-D14 Hydrochloride represents the apex of isotopic fidelity. This whitepaper deconstructs the chemical architecture, the causality behind its selection, and provides a self-validating protocol for its deployment in LC-MS/MS workflows.

Chemical Architecture & Isotopic Fidelity

Methamphetamine-D14 hydrochloride (CAS: 2714414-13-6) is the fully deuterated (non-exchangeable) analog of methamphetamine [1].

Deuterium Mapping & Causality: The nomenclature N, α -di(methyl-d3)-(benzene-d5)-ethan- α,β,β -d3-amine dictates the replacement of 14 specific protons with deuterium:

- Benzene-d5 (5D): Stabilizes the aromatic ring against isotopic scrambling.
- Ethan- α,β,β -d3 (3D): Secures the alkyl backbone (one on the alpha-carbon, two on the beta-carbon).
- Alpha-methyl-d3 (3D) & N-methyl-d3 (3D): Completes the aliphatic substitution.

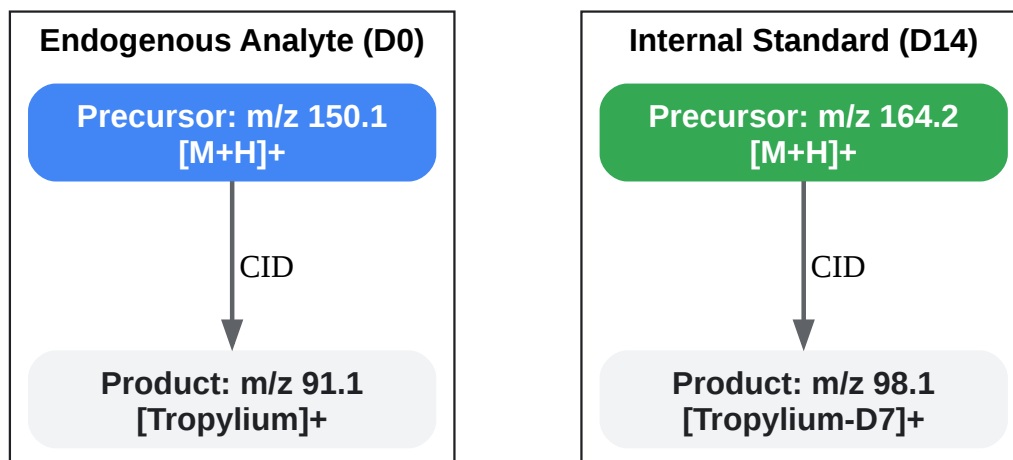
Causality of the Hydrochloride Salt: Why utilize the HCl salt rather than the free base?

Methamphetamine free base is a volatile, oily liquid at room temperature. Volatilization inevitably leads to concentration drift in standard solutions, destroying quantitative accuracy. Synthesizing it as a hydrochloride salt converts the amine into a stable, crystalline solid. This ensures gravimetric precision during standard formulation and guarantees long-term stability (≥ 5 years at -20°C) [1].

The Causality of Isotopic Selection: Why D14?

The selection of an internal standard (IS) is a delicate balance of mass shift and fragmentation stability. In tandem mass spectrometry (MS/MS), partially deuterated standards like Methamphetamine-D5 (phenyl-d5) are highly susceptible to "cross-talk." During Collision-Induced Dissociation (CID), if the phenyl ring is cleaved or shares a base peak ion with derivatized amphetamines, the resulting fragment may be identical in mass to the endogenous D0 fragment [3].

Methamphetamine-D14 provides a massive +14 Da mass shift. This ensures that both the precursor ion and every possible hydrocarbon fragment retain a distinct mass-to-charge (m/z) ratio, completely isolating the IS signal from the analyte signal.



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Caption: MRM fragmentation logic demonstrating complete isotopic isolation of the D14 standard.

Quantitative Physicochemical Data

To facilitate method development, the fundamental properties of the D14 standard are summarized below [1][2].

Parameter	Specification
Chemical Formula	C ₁₀ HD ₁₄ N • HCl
Molecular Weight	199.8 g/mol (Salt) / 163.32 g/mol (Base)
Labelled CAS Number	2714414-13-6 (HCl) / 362044-12-0 (Base)
Unlabelled CAS Number	300-42-5
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₁₄); ≤1% d ₀
Precursor Ion [M+H] ⁺	m/z 164.2

Self-Validating Protocol: LC-MS/MS Quantification

A robust analytical method must be a self-validating system. The following protocol integrates built-in quality control (QC) gates to ensure data integrity.

Step 1: Isotopic Purity Check (The Zero-Blank Gate)

- Action: Inject a neat solution of Methamphetamine-D14 (100 ng/mL) without any D0 analyte.
- Validation Logic: Monitor the D0 MRM transitions (150.1 → 91.1). The D0 signal must be < 0.1% of the D14 signal.
- Causality: This proves the IS is not contributing false-positive signals to the endogenous analyte channels due to synthesis impurities ($\leq 1\%$ d0 tolerance).

Step 2: Sample Spiking & Equilibration

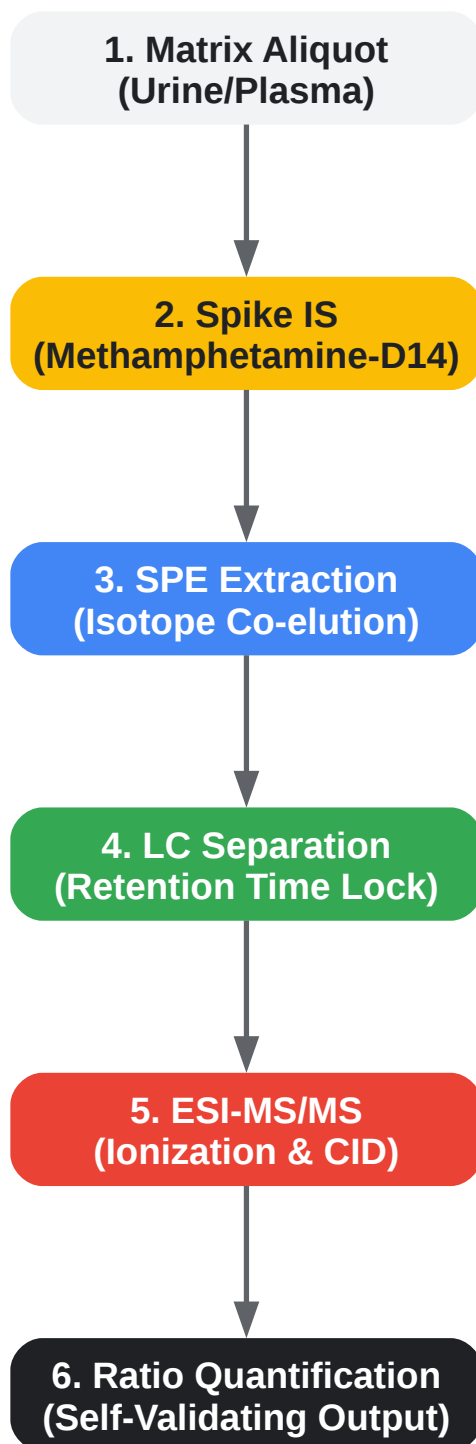
- Action: Aliquot 200 μ L of biological matrix (urine/plasma). Spike with 20 μ L of Methamphetamine-D14 working solution (yielding 50 ng/mL matrix concentration). Vortex for 30 seconds and incubate at room temperature for 10 minutes.
- Causality: Early spiking ensures the D14 standard undergoes the exact same protein binding and extraction losses as the endogenous analyte, allowing the final ratio to perfectly correct for recovery inefficiencies.

Step 3: Solid Phase Extraction (SPE)

- Action: Load the sample onto a mixed-mode cation exchange (MCX) SPE cartridge. Wash with 2% formic acid, followed by methanol. Elute with 5% ammonium hydroxide in methanol. Evaporate under nitrogen and reconstitute in the mobile phase.
- Validation Logic: Monitor the absolute peak area of the D14 standard across all samples. A sudden drop in D14 area indicates a localized SPE failure or severe matrix ion suppression.

Step 4: LC-MS/MS Acquisition

- Action: Separate via a C18 column using a gradient of 0.1% Formic Acid in Water (Mobile Phase A) and Acetonitrile (Mobile Phase B).



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Caption: Step-by-step self-validating LC-MS/MS workflow using Methamphetamine-D14.

Conclusion

The integration of Methamphetamine-D14 Hydrochloride into mass spectrometry workflows is not merely a procedural preference; it is a mechanistic necessity for high-fidelity toxicology. By leveraging a +14 Da mass shift and utilizing the stable hydrochloride salt, laboratories can eliminate isotopic cross-talk, bypass the volatility issues of the free base, and establish a strictly self-validating quantitative environment.

References

- ResearchGate. "Chemical Derivatization and the Selection of Deuterated Internal Standard for Quantitative Determination--Methamphetamine Example". Journal of Analytical Toxicology. URL: [[Link](#)]
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